

A Comprehensive Guide to the Proper Disposal of GSK854

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Compound of Interest

Compound Name: GSK854

Cat. No.: B607866

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant research environment. This document provides essential, step-by-step guidance for the proper disposal of **GSK854**, a potent TNNI3K inhibitor. Adherence to these procedures is critical for minimizing environmental impact and maintaining workplace safety.

Chemical and Physical Properties of GSK854

A clear understanding of the chemical and physical properties of **GSK854** is the first step in establishing safe handling and disposal protocols. This information is crucial for assessing potential hazards and determining the appropriate waste management stream.

Property	Value
Chemical Name	3-[6-(5-Chloro-pyridin-2-ylamino)-pyrimidin-4-ylamino]-4-ethanesulfonyl-N-methyl-benzenesulfonamide[1]
CAS Number	1316059-00-3[1][2]
Molecular Formula	C18H19ClN6O4S2[1]
Molecular Weight	482.96 g/mol [1]
Appearance	White Solid[3]
Storage Conditions	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C.[1]

Personal Protective Equipment (PPE) and Safety Precautions

Before handling **GSK854** for any purpose, including disposal, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE).

- Hand Protection: Wear chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: A lab coat is required. Ensure skin is not exposed.
- Respiratory Protection: Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation.[4]

In case of accidental exposure, follow these first-aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).[4]
- Skin Contact: Wash off with soap and plenty of water.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[4]

Step-by-Step Disposal Protocol for GSK854

The disposal of **GSK854** must be carried out in strict accordance with all applicable federal, state, and local environmental regulations.[4] The following protocol provides a general framework for the proper disposal of this compound.

1. Waste Identification and Segregation:

- Unused Product: Pure, unadulterated **GSK854** should be considered for disposal.
- Contaminated Materials: This includes any items that have come into contact with **GSK854**, such as personal protective equipment (gloves, lab coats), absorbent materials from spill cleanups, and empty containers.
- Solutions: Any solutions containing **GSK854** must be treated as chemical waste.

2. Spill Management:

- In the event of a spill, prevent further leakage if it is safe to do so.[4]
- Absorb solutions with a finely-powdered, liquid-binding material such as diatomite or universal binders.[4]
- Collect the absorbed material and any contaminated soil into a suitable container for disposal.
- Decontaminate the spill surface by scrubbing with alcohol.[4]

3. Containerization and Labeling:

- All waste containing **GSK854** must be collected in a designated, leak-proof, and sealable container.

- The container must be clearly labeled with the words "Hazardous Waste" and a full description of the contents, including the name "**GSK854**" and its concentration.

4. Storage of Waste:

- Store the waste container in a designated, secure area away from incompatible materials.
- The storage area should be cool, dry, and well-ventilated.

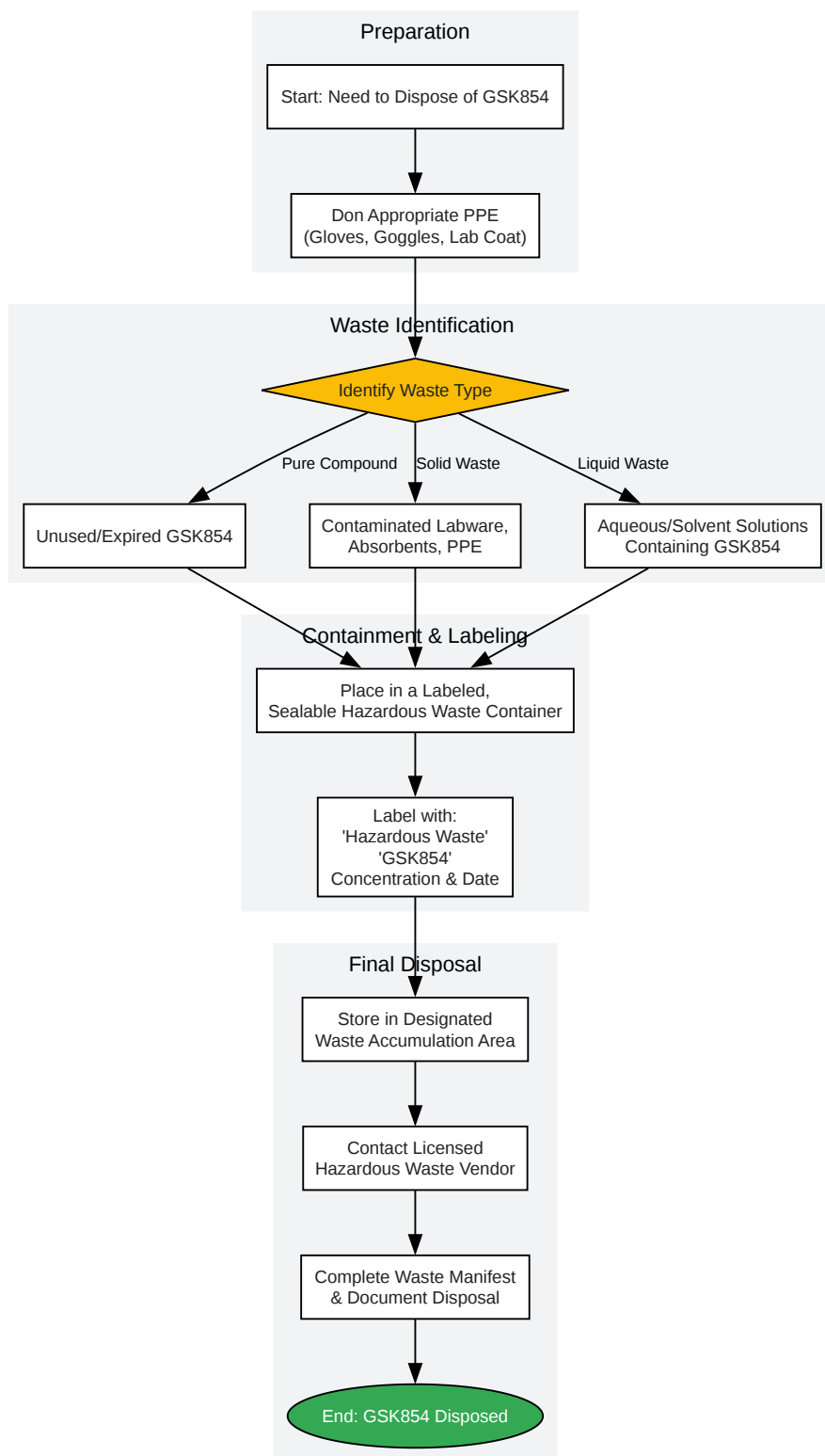
5. Final Disposal:

- The disposal of chemical waste such as **GSK854** must be handled by a licensed hazardous waste disposal contractor.
- Do not dispose of **GSK854** down the drain or in the regular trash.^[3]
- Maintain a record of all disposed chemicals, including the date, quantity, and method of disposal.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK854**.

GSK854 Disposal Workflow

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